

# Essential Safety and Logistical Information for Handling (R)-2-phenylpropanal

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## Compound of Interest

Compound Name: (R)-2-phenylpropanal

Cat. No.: B1361230

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential guidance for the safe handling and disposal of **(R)-2-phenylpropanal**, a common reagent in organic synthesis. Adherence to these protocols is critical for minimizing risks and ensuring a secure working environment.

## Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for 2-phenylpropanal.

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	[1][2][3]
Molecular Weight	134.18 g/mol	[2][3][4]
Appearance	Colorless to yellowish liquid	[2][4]
Odor	Hyacinth-like, floral	[4][5]
Boiling Point	202 - 205 °C / 395.6 - 401 °F	[6]
Melting Point	-60 °C / -76 °F	[6]
Flash Point	76 °C / 168.8 °F (Combustible liquid)	[6]
Density	1.002 - 1.011 g/mL at 25 °C	[4][6]
Solubility	Soluble in most fixed oils and propylene glycol. Insoluble in glycerin. Limited solubility in water.	[2][4]

## Hazard Information

Hazard Statement	GHS Classification	Precautionary Statement Examples	Source
Causes skin irritation	Skin Irritation, Category 2	P264: Wash hands thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P317: If skin irritation occurs: Get medical help.	[6][7]
May cause an allergic skin reaction	Skin Sensitization, Category 1	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P272: Contaminated work clothing should not be allowed out of the workplace. P302+P352: IF ON SKIN: Wash with plenty of water. P333+P317: If skin irritation or rash occurs: Get medical help. P362+P364: Take off contaminated clothing and wash it before reuse.	[6][7]
Causes serious eye irritation	Eye Irritation, Category 2	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water	[6][7]

		for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Combustible liquid	Flammable liquids, Category 4	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	<a href="#">[6]</a> <a href="#">[8]</a>

## Experimental Protocol: Safe Handling of (R)-2-phenylpropanal

This protocol outlines the necessary steps for safely handling **(R)-2-phenylpropanal** in a laboratory setting.

### 1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **(R)-2-phenylpropanal** in a well-ventilated area.[\[7\]](#)[\[9\]](#)[\[10\]](#) A chemical fume hood is strongly recommended to minimize inhalation exposure.
- Eye and Face Protection: Wear tightly fitting safety goggles or glasses conforming to EN 166 (EU) or NIOSH (US) standards.[\[7\]](#)[\[11\]](#) A face shield may be necessary if there is a splash hazard.[\[11\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory.[\[7\]](#)[\[9\]](#) Nitrile gloves provide good short-term protection.[\[11\]](#)[\[12\]](#) Always inspect gloves for integrity before use and wash hands thoroughly after handling.[\[7\]](#)[\[9\]](#)
- Skin and Body Protection: Wear a properly fitted laboratory coat, long pants, and closed-toe shoes to cover as much skin as possible.[\[11\]](#)[\[12\]](#)

### 2. Handling Procedure

- Preparation: Before handling, ensure the work area is clean and uncluttered.[\[12\]](#) Have a spill kit readily accessible.

- Dispensing: Carefully dispense the required amount of **(R)-2-phenylpropanal**, avoiding splashes and the generation of aerosols.
- Heating: If heating is required, be aware that it is a combustible liquid and forms explosive mixtures with air on intense heating.[\[6\]](#) Keep away from open flames, hot surfaces, and other ignition sources.[\[8\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[\[8\]](#)

### 3. Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[\[7\]](#)[\[10\]](#)
- Keep away from heat, sparks, and open flames.[\[8\]](#)
- Store separately from incompatible materials and foodstuff containers.[\[7\]](#)[\[10\]](#)

### 4. Spill and Emergency Procedures

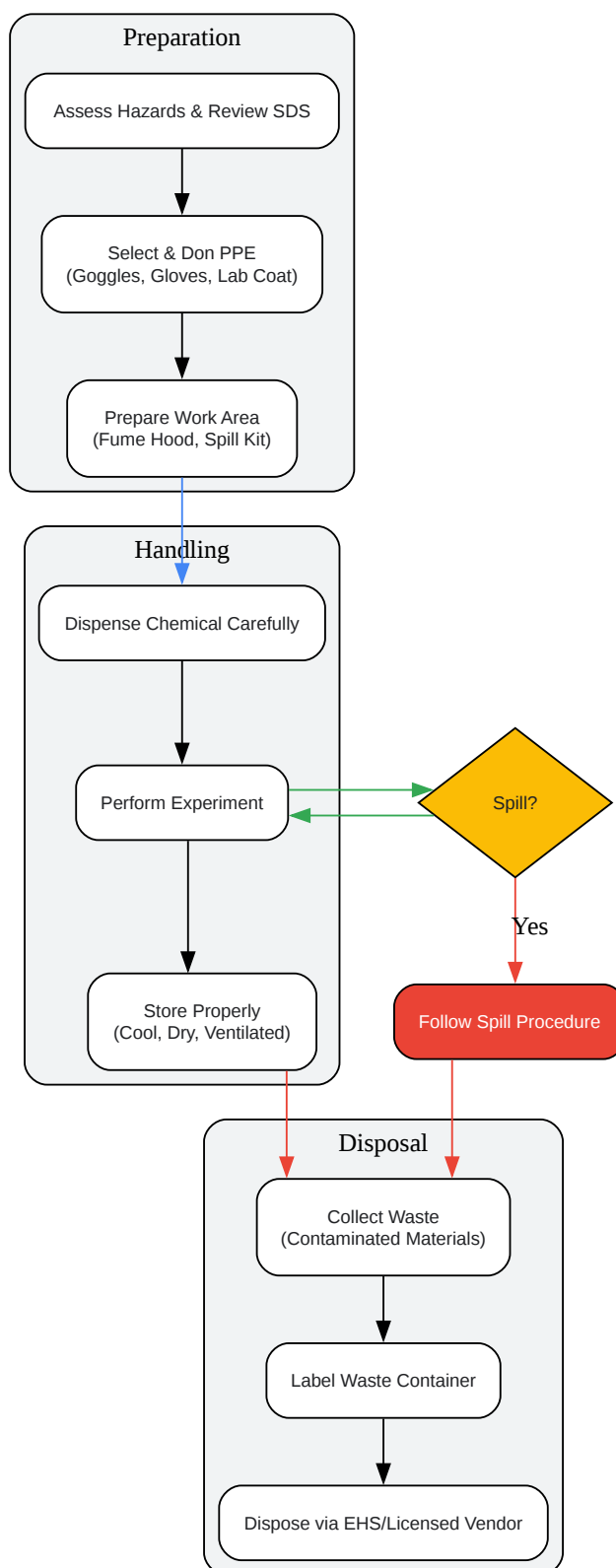
- Minor Spills: Remove all ignition sources.[\[10\]](#) Absorb the spill with an inert material such as sand, earth, or vermiculite.[\[10\]](#)[\[13\]](#) Place the contaminated material in a suitable, labeled container for disposal.[\[10\]](#)
- Major Spills: Evacuate the area and move upwind.[\[10\]](#) Alert emergency responders.[\[10\]](#) Wear appropriate respiratory protection and protective gloves.[\[10\]](#)
- First Aid:
  - In case of eye contact: Rinse cautiously with water for several minutes.[\[7\]](#) Remove contact lenses if present and easy to do. Continue rinsing.
  - In case of skin contact: Wash with plenty of soap and water.[\[7\]](#) If skin irritation or rash occurs, seek medical attention.[\[7\]](#)
  - If inhaled: Move the person to fresh air.[\[7\]](#)
  - If swallowed: Rinse mouth with water.[\[14\]](#)

## Disposal Plan

All waste containing **(R)-2-phenylpropanal** must be handled in accordance with local, state, and federal regulations.<sup>[13]</sup>

- **Waste Collection:** Collect all waste, including contaminated absorbents and disposable PPE, in a suitable, closed, and properly labeled container.<sup>[7][10]</sup>
- **Waste Storage:** Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company or your institution's Environmental Health and Safety (EHS) office.<sup>[15]</sup> Do not dispose of it down the drain.<sup>[7]</sup>

## Workflow for Safe Handling of (R)-2-phenylpropanal



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